

Safeguarding Your Research: A Comprehensive Guide to Handling Perfluoroenanthic Acid

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Compound of Interest

Compound Name: Perfluoroenanthic acid

Cat. No.: B143605

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For Immediate Reference: Essential Safety and Logistical Information for Laboratory Professionals

This document provides crucial procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Perfluoroenanthic acid**. **Perfluoroenanthic acid**, also known as Perfluoroheptanoic acid (PFHpA), is a per- and polyfluoroalkyl substance (PFAS) requiring specialized handling to ensure laboratory safety and prevent environmental contamination. Adherence to these protocols is essential for minimizing exposure risks and ensuring regulatory compliance.

Personal Protective Equipment (PPE)

When handling **Perfluoroenanthic acid**, a comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure. The required PPE includes:

- **Eye and Face Protection:** Chemical splash goggles and a face shield are essential to protect against splashes and fine particulates.
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile or neoprene. It is recommended to double-glove for added protection. Always inspect gloves for tears or punctures before use.
- **Body Protection:** A chemically resistant lab coat or apron should be worn over personal clothing. For larger quantities or in situations with a high risk of splashing, a chemical-

resistant suit is advised.

- Respiratory Protection: All handling of **Perfluoroenanthic acid** should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases must be used.

Operational Plan: Step-by-Step Handling Procedures

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested. Prepare your workspace within a certified chemical fume hood.
- Weighing and Transferring:
 - Handle solid **Perfluoroenanthic acid** with care to avoid generating dust.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
 - When creating solutions, slowly add the acid to the solvent to prevent splashing. Never add solvent to the acid.
- During Use:
 - Keep all containers of **Perfluoroenanthic acid** tightly sealed when not in use.
 - Clearly label all containers with the chemical name and associated hazards.
 - Avoid contact with incompatible materials such as strong bases, oxidizing agents, and reducing agents.
- Post-Handling:
 - Thoroughly decontaminate all work surfaces after use.
 - Remove and dispose of contaminated PPE as hazardous waste.

- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Perfluoroenanthic acid and all materials contaminated with it must be disposed of as hazardous waste. Due to its persistence in the environment, it is classified as a "forever chemical" and requires special disposal procedures.^[1]

- Waste Collection:
 - Collect all liquid and solid waste containing **Perfluoroenanthic acid** in designated, leak-proof, and clearly labeled hazardous waste containers.^[1] This includes contaminated labware, gloves, and wipes.^[1]
 - Do not mix **Perfluoroenanthic acid** waste with other chemical waste streams unless specifically instructed to do so by your institution's Environmental Health and Safety (EHS) department.
- Disposal Method:
 - Contact your institution's EHS office for specific disposal guidelines and to arrange for hazardous waste pickup.
 - Approved disposal methods for PFAS compounds typically include high-temperature incineration at a licensed facility or disposal in a permitted hazardous waste landfill.^[1]

Quantitative Data Summary

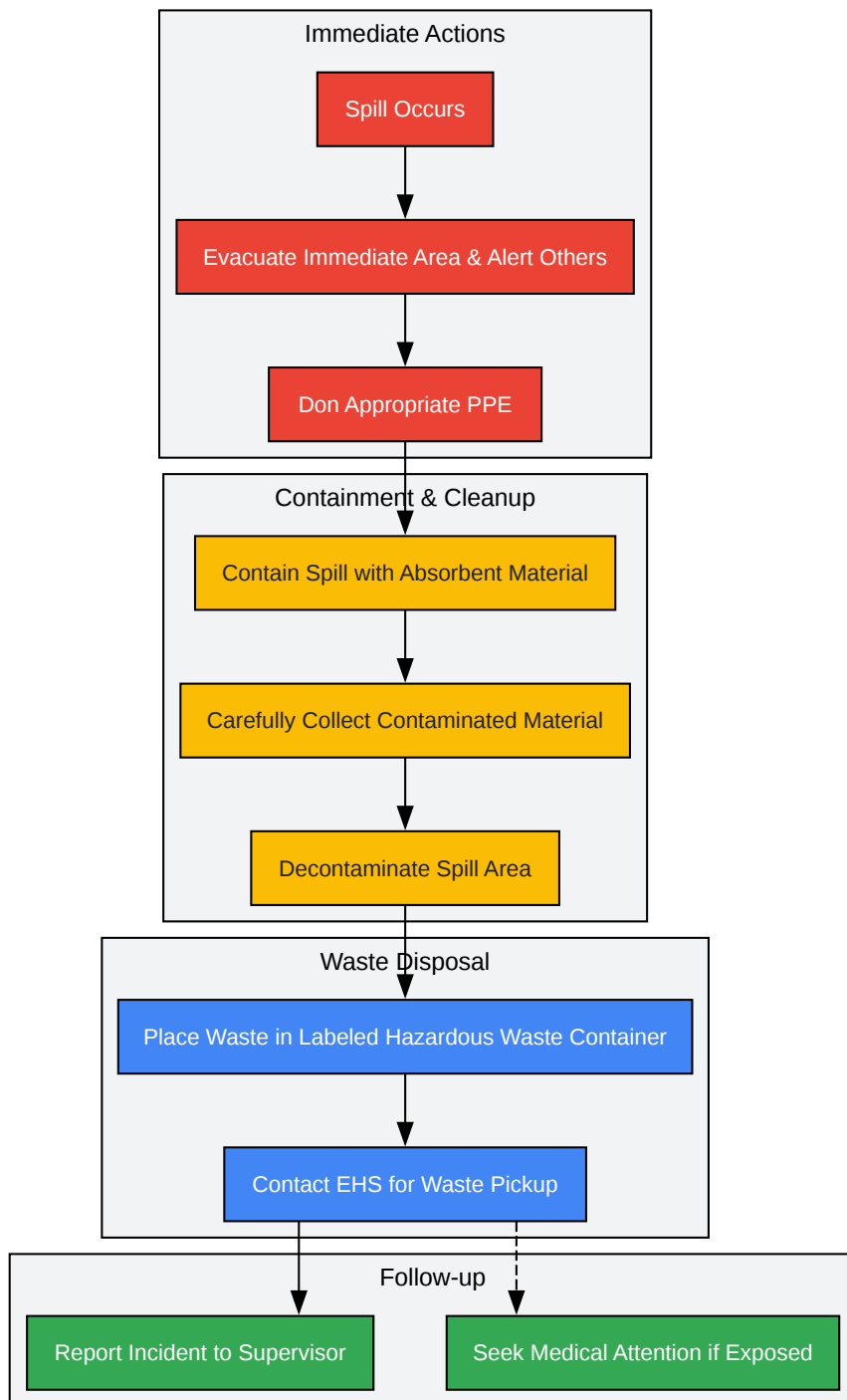
The following table summarizes key quantitative data for **Perfluoroenanthic acid** (Perfluoroheptanoic acid).

Property	Value
CAS Number	375-85-9
Molecular Formula	C ₇ HF ₁₃ O ₂
Molecular Weight	364.06 g/mol
Appearance	Beige crystalline solid
Melting Point	30 °C
Boiling Point	175 °C
Density	1.792 g/cm ³ at 20 °C
Vapor Pressure	0.133 mm Hg at 25 °C

Emergency Spill Response Workflow

In the event of a **Perfluorooenanthic acid** spill, follow the workflow outlined below to ensure a safe and effective response.

Perfluorooctanoic Acid Spill Response Workflow

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References

- 1. benchchem.com [benchchem.com]
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